

Personal protective equipment for handling Methyl 2-amino-5-chloronicotinate

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Compound of Interest

Compound Name: Methyl 2-amino-5-chloronicotinate

Cat. No.: B1316219

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Essential Safety and Handling Guide for Methyl 2-amino-5-chloronicotinate

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Methyl 2-amino-5-chloronicotinate**, ensuring the well-being of laboratory personnel and adherence to safety protocols.

Methyl 2-amino-5-chloronicotinate is a chemical compound that requires careful handling due to its potential health hazards. It can cause skin and serious eye irritation, and may also lead to respiratory irritation.^{[1][2][3]} Ingestion and inhalation should be avoided.^[1]

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment to be used when handling **Methyl 2-amino-5-chloronicotinate**.

PPE Category	Item	Specifications
Eye Protection	Safety Goggles	Goggles with side-shields, conforming to European standard EN 166 or equivalent. [3] [4]
Hand Protection	Protective Gloves	Chemical-resistant gloves. [3] [5]
Body Protection	Protective Clothing	Long-sleeved clothing or a lab coat. [4] For larger quantities or risk of splashing, impervious clothing is recommended. [5]
Respiratory Protection	Respirator	Under normal use with adequate ventilation, no special respiratory protection is needed. [3] For large scale use, emergencies, or if exposure limits are exceeded, a NIOSH/MSHA or European Standard EN 136 approved respirator should be used. [3] [4]

Operational Plan: Handling and Storage

Handling:

- Always work in a well-ventilated area, preferably under a chemical fume hood.[\[2\]](#)[\[5\]](#)
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[2\]](#)[\[3\]](#)[\[5\]](#)
- Prevent contact with skin and eyes by wearing the appropriate PPE.[\[1\]](#)[\[5\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Do not eat, drink, or smoke in the laboratory area where this chemical is handled.[\[5\]](#)

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[5\]](#)
- Store locked up.[\[2\]](#)[\[5\]](#)
- Recommended storage temperature is between 2-8°C, protected from light.[\[5\]](#)

Emergency Procedures

- In case of eye contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do so. Seek medical attention.[\[1\]](#)
- In case of skin contact: Wash off immediately with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[\[1\]](#)[\[5\]](#) Contaminated clothing should be removed and washed before reuse.[\[5\]](#)
- If inhaled: Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[\[1\]](#)[\[5\]](#)
- If swallowed: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.[\[5\]](#)

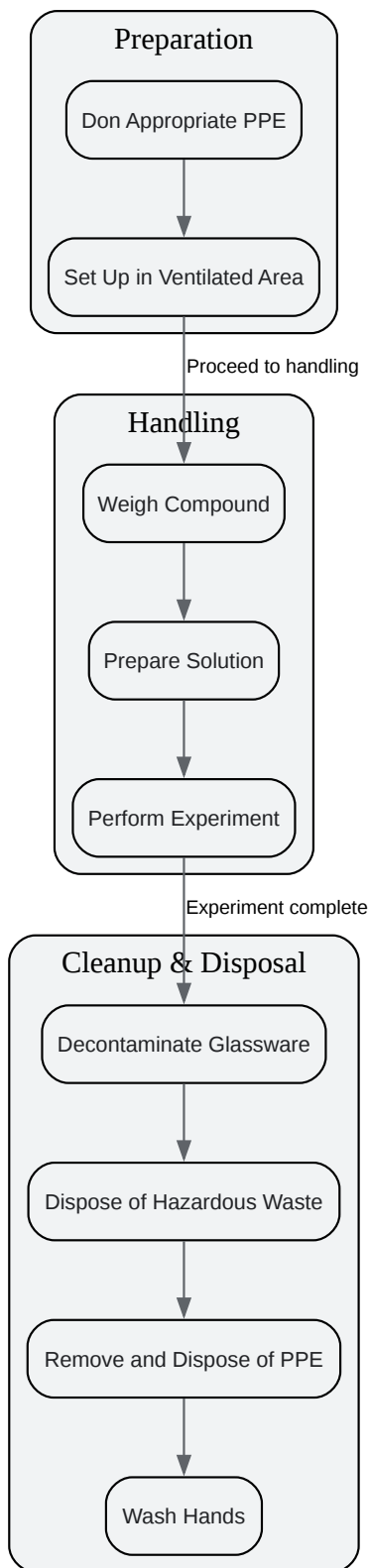
Disposal Plan

All waste containing **Methyl 2-amino-5-chloronicotinate** should be treated as hazardous waste.

- Dispose of the contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Do not allow the product to enter drains or water courses.[\[2\]](#)[\[5\]](#)
- Empty containers should be disposed of in the same manner as the product itself.

Experimental Workflow

The following diagram illustrates the standard workflow for handling **Methyl 2-amino-5-chloronicotinate** in a laboratory setting.



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Caption: Workflow for safe handling of **Methyl 2-amino-5-chloronicotinate**.

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